

MD2-IN-1 solubility in DMSO and water

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Compound of Interest

Compound Name: MD2-IN-1

Cat. No.: B1676099

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MD2-IN-1 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with detailed information on the solubility of **MD2-IN-1** in DMSO and water. It includes frequently asked questions (FAQs), troubleshooting guides for common experimental issues, and detailed protocols.

Solubility Data Summary

The solubility of **MD2-IN-1** can vary slightly between suppliers. The following table summarizes the reported solubility data.

Solvent	Supplier	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	TargetMol	55 mg/mL	153.46 mM	Sonication is recommended. [1]
MedChemExpress	50 mg/mL	139.51 mM	Ultrasonic assistance is needed.[2]	
Selleck Chemicals	72 mg/mL	200.89 mM	Use fresh, moisture-free DMSO.[3]	
Water	Selleck Chemicals	Insoluble	Insoluble	
ChemicalBook	< 0.1 mg/mL	Insoluble	[4]	

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **MD2-IN-1**?

A1: The recommended solvent for **MD2-IN-1** is Dimethyl Sulfoxide (DMSO).[1][2][3] The compound is reported to be insoluble in water.[3][4]

Q2: How should I prepare a stock solution of **MD2-IN-1**?

A2: To prepare a stock solution, dissolve **MD2-IN-1** powder in fresh, anhydrous DMSO to your desired concentration (e.g., 50-70 mg/mL).[1][2][3] To aid dissolution, you can use methods such as vortexing, sonication, or warming in a hot water bath.[3][5] See the detailed protocol below for a step-by-step guide.

Q3: How should I store the **MD2-IN-1** stock solution?

A3: Once prepared, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles.[5] Store the aliquots in tightly sealed vials at -80°C for long-term storage (up to 2 years)

or at -20°C for shorter periods (up to 1 year).[5]

Q4: Why does my **MD2-IN-1** precipitate when I add it to my aqueous cell culture medium?

A4: **MD2-IN-1** is poorly soluble in aqueous solutions.[3][4] When a concentrated DMSO stock is diluted into an aqueous medium like PBS or cell culture media, the compound can precipitate out of the solution. This is a common issue for hydrophobic compounds.[6][7] To minimize this, add the DMSO stock directly to the culture medium while vortexing or mixing to ensure rapid dispersion.

Q5: What is the maximum final concentration of DMSO that is safe for my cells?

A5: The tolerance of cells to DMSO varies, but a final concentration of 0.1% to 0.5% DMSO is generally considered non-toxic for most cell lines.[6] It is crucial to determine the specific tolerance of your cell line and to include a vehicle control (media with the same final concentration of DMSO) in your experiments.

Troubleshooting Guide

This guide addresses common problems encountered when working with **MD2-IN-1**.

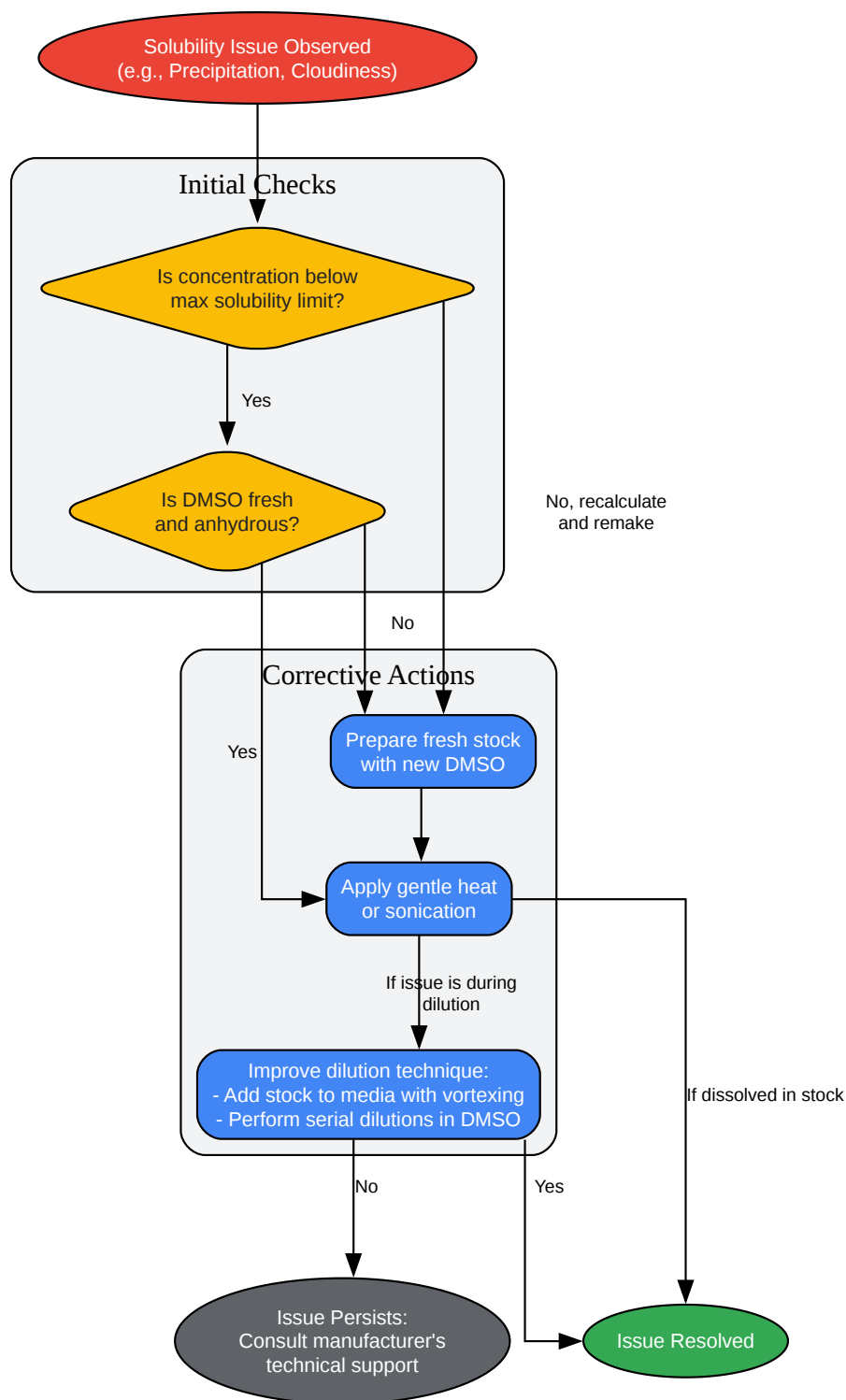
Issue 1: The **MD2-IN-1** powder is not fully dissolving in DMSO.

- Cause: Insufficient solvent, low-quality or wet DMSO, or insufficient agitation.
- Solution:
 - Confirm Concentration: Ensure you are not exceeding the maximum solubility limits (see table above).
 - Use Fresh DMSO: Use fresh, anhydrous (moisture-free) DMSO. DMSO is hygroscopic and absorbed water can significantly decrease the solubility of compounds.[3][8]
 - Apply Energy: Use a sonicator or a warm water bath to gently heat the solution.[3][5] This can help break up particulates and aid dissolution.
 - Vortex: Vortex the solution for several minutes to ensure thorough mixing.

Issue 2: The compound precipitates immediately after dilution in aqueous media.

- Cause: The hydrophobic nature of **MD2-IN-1** causes it to crash out of solution when the DMSO concentration drops sharply.
- Solution:
 - Rapid Dilution: Add the small volume of your DMSO stock solution directly into the final volume of your aqueous buffer or media while vigorously vortexing or stirring. This rapid dispersion can help keep the compound in solution at lower working concentrations.[6]
 - Serial Dilutions in DMSO: If preparing a dose-response curve, perform serial dilutions in DMSO first. Then, add the same small volume from each DMSO stock to the media to keep the final DMSO concentration consistent across all treatments.[6]
 - Use of Co-solvents (for in vivo studies): For animal experiments, complex formulations involving co-solvents like PEG300, Tween-80, or corn oil are often necessary to maintain solubility.[2][5]

Troubleshooting Workflow



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Caption: Troubleshooting workflow for **MD2-IN-1** solubility issues.

Experimental Protocols

Protocol 1: Preparation of a 50 mM MD2-IN-1 Stock Solution in DMSO

Materials:

- **MD2-IN-1** powder (Molecular Weight: 358.39 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Methodology:

- Calculate Mass: To prepare 1 mL of a 50 mM stock solution, you will need:
 - $\text{Mass (mg)} = 50 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 358.39 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 17.92 \text{ mg}$
- Weigh Compound: Carefully weigh out approximately 17.92 mg of **MD2-IN-1** powder and place it into a sterile vial.
- Add Solvent: Add 1 mL of anhydrous DMSO to the vial.
- Dissolve: Tightly cap the vial and vortex thoroughly for 2-3 minutes. If the compound does not fully dissolve, place the vial in a sonicator bath for 5-10 minutes or until the solution becomes clear.[\[1\]](#)[\[2\]](#)
- Aliquot and Store: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store at -20°C or -80°C, protected from light.[\[5\]](#)

Protocol 2: Preparation of a Working Solution for Cell-Based Assays

Objective: To prepare a 10 μ M working solution of **MD2-IN-1** in cell culture medium with a final DMSO concentration of 0.1%.

Materials:

- 50 mM **MD2-IN-1** stock solution in DMSO
- Sterile cell culture medium
- Sterile tubes for dilution

Methodology:

- Intermediate Dilution (Optional but Recommended):
 - Prepare a 10 mM intermediate stock by diluting the 50 mM stock 1:5 in DMSO. (e.g., add 2 μ L of 50 mM stock to 8 μ L of DMSO).
- Final Dilution:
 - To prepare the final working solution, dilute the intermediate stock (or original stock) into the cell culture medium. To achieve a 10 μ M final concentration from a 10 mM intermediate stock, a 1:1000 dilution is required.
 - Add 1 μ L of the 10 mM **MD2-IN-1** intermediate stock to 999 μ L of cell culture medium. This results in a final concentration of 10 μ M **MD2-IN-1** and 0.1% DMSO.
- Mixing: Immediately after adding the DMSO stock to the medium, vortex the tube or pipette up and down vigorously to ensure rapid and even dispersion of the compound, minimizing the risk of precipitation.
- Vehicle Control: Prepare a vehicle control by adding 1 μ L of pure DMSO to 999 μ L of cell culture medium (final DMSO concentration of 0.1%).

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